

Proper Disposal of trans-4-Aminocyclohexanemethanol hydrochloride: A Step-by-Step Guide

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Compound of Interest

trans-4-
Compound Name: *Aminocyclohexanemethanol*
hydrochloride
Cat. No.: *B073332*

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For Researchers, Scientists, and Drug Development Professionals

The proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **trans-4-Aminocyclohexanemethanol hydrochloride** (CAS No. 1504-49-0). Adherence to these procedures will help ensure the safety of laboratory personnel and the protection of our environment.

Immediate Safety and Hazard Information

trans-4-Aminocyclohexanemethanol hydrochloride is a chemical compound that requires careful handling. Based on available safety data, this compound is associated with the following hazards:

Hazard Statement	Description
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

In the event of exposure, follow the appropriate first aid measures and seek medical attention.

Step-by-Step Disposal Protocol

The primary disposal method for **trans-4-Aminocyclohexanemethanol hydrochloride** is to send it to an approved waste disposal plant.^[1] Do not dispose of this chemical down the drain or in regular trash.

1. Waste Collection:

- Container: Use a designated, properly labeled, and chemically compatible waste container. The original container is often a good choice if it is in good condition.
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**trans-4-Aminocyclohexanemethanol hydrochloride**".

- Segregation: Do not mix this waste with other chemical waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department. Incompatible materials can react dangerously.

2. Waste Storage:

- Location: Store the waste container in a designated satellite accumulation area (SAA) that is at or near the point of generation.
- Conditions: Keep the container tightly closed except when adding waste. Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Secondary Containment: It is best practice to use secondary containment, such as a tray or bin, to capture any potential leaks.

3. Arranging for Disposal:

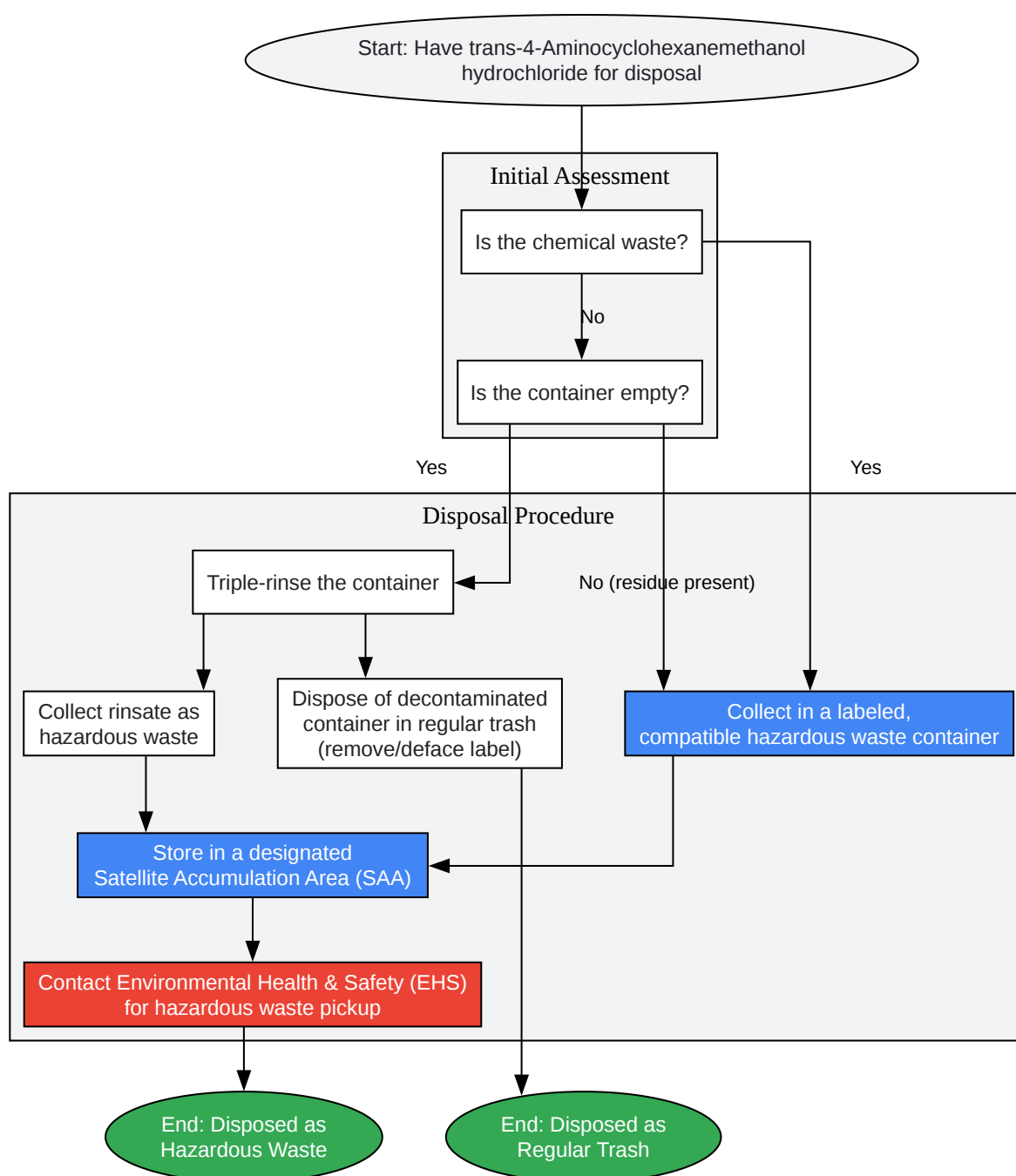
- Contact EHS: Once the waste container is full, or if the chemical is no longer needed, contact your institution's Environmental Health and Safety (EHS) department to arrange for a hazardous waste pickup.
- Documentation: Fill out any required waste disposal forms or tags provided by your EHS department. Be sure to accurately list the contents of the container.

4. Empty Container Disposal:

- An empty container that held **trans-4-Aminocyclohexanemethanol hydrochloride** should be handled as hazardous waste unless it has been triple-rinsed.
- The rinsate from the triple-rinsing process must be collected and disposed of as hazardous chemical waste.
- Once properly decontaminated, the container can be disposed of as regular trash after defacing the label.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **trans-4-Aminocyclohexanemethanol hydrochloride**.



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Caption: Disposal workflow for **trans-4-Aminocyclohexanemethanol hydrochloride**.

Disclaimer: This guide is intended for informational purposes only. Always consult your institution's specific waste disposal policies and the most current Safety Data Sheet (SDS) for **trans-4-Aminocyclohexanemethanol hydrochloride** before handling and disposal.

Regulations may vary by location.

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References

- 1. fishersci.com [fishersci.com]
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